

An In-depth Technical Guide on the Ecological Role of Orlandin

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Compound of Interest

Compound Name: Orlandin

Cat. No.: B1237627

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Abstract

Orlandin is a naturally occurring bicoumarin produced by the fungus *Aspergillus niger*. First identified for its significant plant growth-inhibiting properties, **Orlandin**'s ecological role primarily revolves around allelopathy, potentially providing a competitive advantage to its producing organism. This technical guide provides a comprehensive overview of the current scientific understanding of **Orlandin**, with a focus on its ecological functions, underlying mechanisms, and the experimental protocols used for its characterization. Quantitative data are presented in structured tables, and key pathways and workflows are visualized using DOT language diagrams to facilitate a deeper understanding for researchers and professionals in drug development and agricultural science.

Introduction

Orlandin is a fungal metabolite classified as an 8,8'-bicoumarin.^[1] It was first isolated and characterized in 1979 from the fungus *Aspergillus niger*, a ubiquitous saprophytic mold.^[1] The primary and most well-documented ecological role of **Orlandin** is its ability to inhibit the growth of plants, suggesting its function as an allelochemical. Allelopathy, the process by which an organism produces biochemicals that influence the germination, growth, survival, and reproduction of other organisms, is a critical factor in shaping microbial and plant community structures. The study of such compounds is of significant interest for their potential applications as natural herbicides or as lead compounds in drug discovery.

Physicochemical Properties of Orlandin

Orlandin is a symmetrical molecule with the chemical formula $C_{22}H_{18}O_8$. It is structurally related to other bicoumarins, which are known for their diverse biological activities.

Property	Value
Molecular Formula	$C_{22}H_{18}O_8$
Molecular Weight	410.38 g/mol
Class	8,8'-Bicoumarin
Producing Organism	Aspergillus niger

Ecological Role: Plant Growth Inhibition

The most significant ecological function of **Orlandin** is its phytotoxic activity. It has been demonstrated to inhibit the growth of wheat coleoptiles, a standard model for assessing plant growth regulators.

Quantitative Data on Phytotoxicity

The inhibitory effect of **Orlandin** on the elongation of etiolated wheat coleoptiles is concentration-dependent. The following table summarizes the reported data from the initial characterization study.

Orlandin Concentration (M)	Inhibition of Growth (%)
10^{-3}	100
10^{-4}	100
10^{-5}	47
10^{-6}	18

Data sourced from Cutler et al., 1979.

Experimental Protocol: Wheat Coleoptile Bioassay

The following protocol outlines the methodology used to determine the plant growth-inhibiting properties of **Orlandin**. This bioassay is a standard method for evaluating the activity of plant growth regulators.

1. Plant Material:

- Wheat seeds (*Triticum aestivum*) are used.

2. Germination and Coleoptile Preparation:

- Wheat seeds are soaked in water for 2-4 hours.
- The soaked seeds are then sown on moist filter paper in a petri dish and incubated in the dark at a controlled temperature (e.g., 25°C) for 3-4 days.
- Once the coleoptiles reach a length of 20-30 mm, they are harvested under a dim green light to avoid phototropic responses.
- A 4-5 mm section is excised from each coleoptile, approximately 3 mm below the apical tip.

3. Bioassay Procedure:

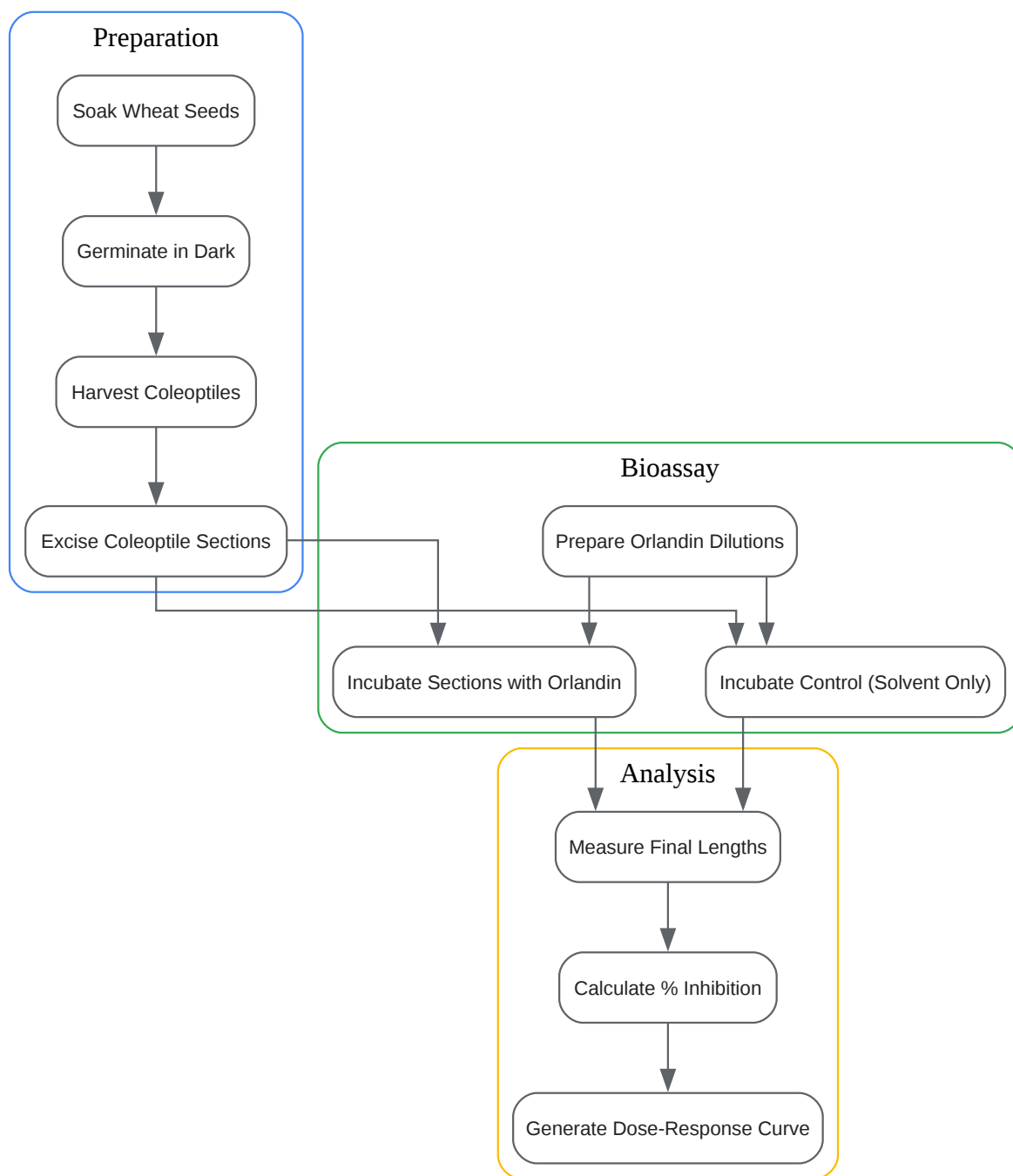
- A series of dilutions of **Orlandin** in a suitable solvent (e.g., ethanol or DMSO) are prepared.
- The prepared coleoptile sections are transferred to petri dishes or multi-well plates containing a buffered solution (e.g., phosphate buffer at pH 6.0) with the different concentrations of **Orlandin**. A control group with the solvent alone is also included.
- The plates are incubated in the dark at a controlled temperature for 18-24 hours.

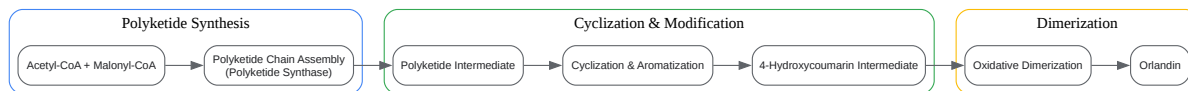
4. Data Collection and Analysis:

- After the incubation period, the final length of each coleoptile section is measured.
- The percentage of inhibition is calculated for each concentration relative to the growth of the control group.

- The data can be used to generate a dose-response curve and determine the IC_{50} value (the concentration that causes 50% inhibition).

Logical Workflow for Wheat Coleoptile Bioassay





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References

- 1. Orlandin: a nontoxic fungal metabolite with plant growth inhibiting properties - PubMed [pubmed.ncbi.nlm.nih.gov]
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